

In-depth Technical Guide: Analysis of Methyl 4-(2-aminoethoxy)-2-chlorobenzoate

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Compound of Interest

Compound Name: *Methyl 4-(2-aminoethoxy)-2-chlorobenzoate*

Cat. No.: *B1404309*

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An important note on the requested compound: Extensive searches for "**Methyl 4-(2-aminoethoxy)-2-chlorobenzoate**" did not yield any specific results for a compound with this exact name and structure in publicly available chemical databases and scientific literature. The search results consistently returned information on structurally related but distinct molecules. This suggests that the requested compound may be novel, not widely studied, or that there may be a typographical error in the chemical name.

This guide will therefore address the IUPAC nomenclature of the component parts of the requested name and present data on closely related, documented compounds to provide a framework for understanding its potential properties and synthesis. The related compounds discussed are:

- Methyl 4-amino-2-chlorobenzoate
- Methyl 2-chlorobenzoate
- Methyl 4-chlorobenzoate

The systematic IUPAC name for the requested compound, should it exist as described, would be **methyl 4-(2-aminoethoxy)-2-chlorobenzoate**.

Properties of Structurally Related Compounds

To provide context for the potential characteristics of **Methyl 4-(2-aminoethoxy)-2-chlorobenzoate**, the following table summarizes the known physical and chemical properties of related compounds.

Property	Methyl 4-amino-2-chlorobenzoate	Methyl 2-chlorobenzoate	Methyl 4-chlorobenzoate
CAS Number	46004-37-9[1][2][3][4][5][6]	610-96-8[7]	1126-46-1[8]
Molecular Formula	C ₈ H ₈ ClNO ₂ [1][4]	C ₈ H ₇ ClO ₂ [7]	C ₈ H ₇ ClO ₂ [8]
Molecular Weight	185.61 g/mol [1][4]	170.59 g/mol	170.59 g/mol [8]
Melting Point	112-114 °C[5]	42-44 °C	Not Available
Boiling Point	334.2 ± 22.0 °C (Predicted)[5]	Not Available	Not Available
Density	1.311 ± 0.06 g/cm ³ (Predicted)[5]	Not Available	Not Available
Appearance	White to off-white crystalline solid[3][9]	Not Available	Solid
Solubility	Soluble in Chloroform[5]	Soluble in various organic solvents[3]	Not Available

Synthesis of Related Compounds

The synthesis of these related esters typically involves the esterification of the corresponding carboxylic acid with methanol, often under acidic conditions.

General Experimental Protocol: Esterification of a Benzoic Acid Derivative

This protocol describes a general method for the synthesis of methyl benzoate esters, which can be adapted for compounds like Methyl 4-amino-2-chlorobenzoate.

Materials:

- Substituted benzoic acid (e.g., 4-Amino-2-chlorobenzoic acid)
- Methanol (reagent grade)
- Concentrated Sulfuric Acid (as catalyst)
- Sodium Bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate or Sodium Sulfate
- Organic solvent for extraction (e.g., Dichloromethane or Ethyl Acetate)

Procedure:

- Dissolve the substituted benzoic acid in an excess of methanol in a round-bottom flask.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Heat the mixture to reflux and maintain for several hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol under reduced pressure using a rotary evaporator.
- Dissolve the residue in an organic solvent such as dichloromethane.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude ester.
- The crude product can be further purified by recrystallization or column chromatography.

A known synthetic route to produce Methyl 4-amino-2-chlorobenzoate involves the esterification of 4-Amino-2-chlorobenzoic acid with methanol.[10]

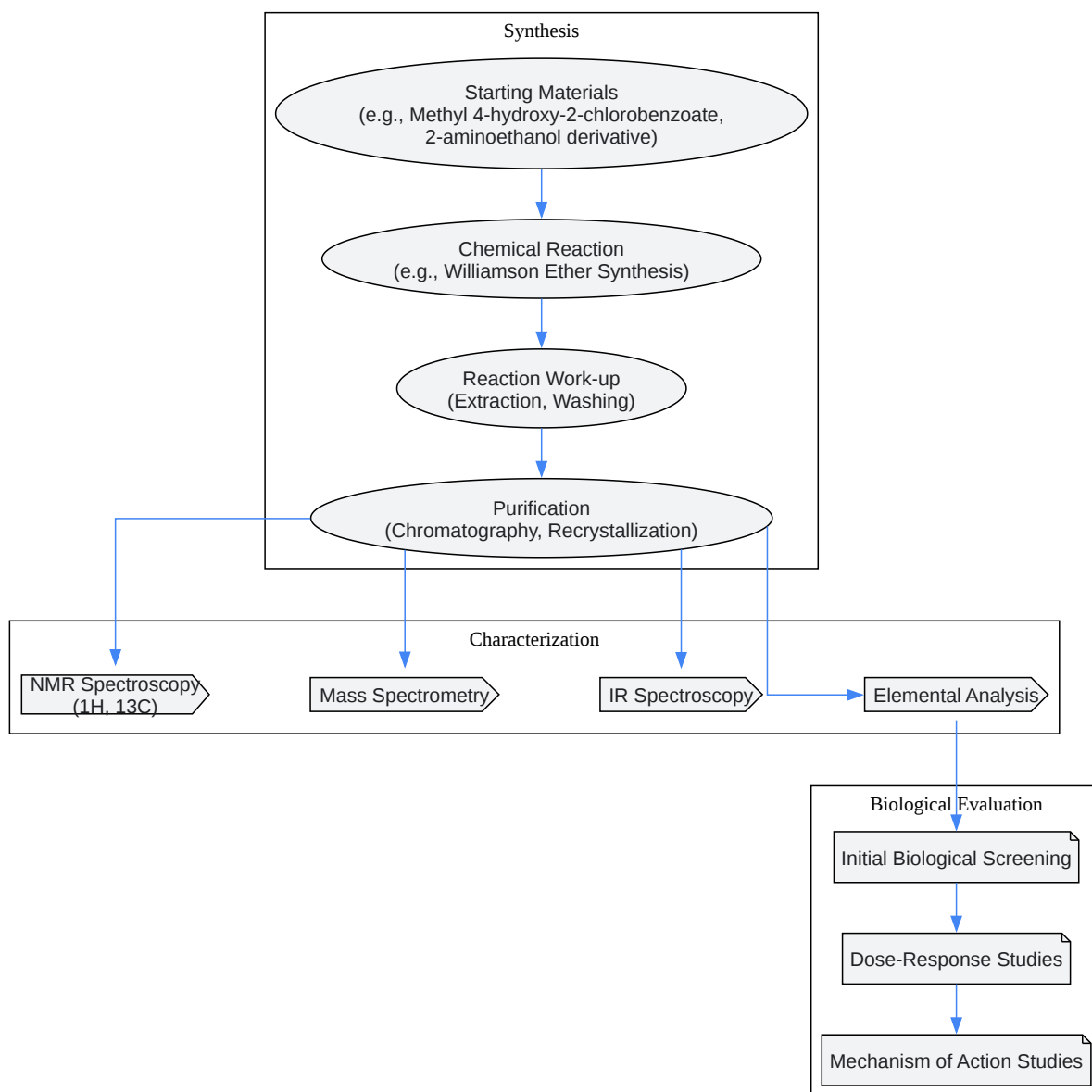
Potential Biological Activity and Applications

While no biological activity is reported for the requested compound, its structural analogs have applications in chemical synthesis.

- Methyl 4-amino-2-chlorobenzoate is utilized as a reagent in the synthesis of selective Liver X receptor (LXR) agonists.[2][5] These agonists have been shown to increase HDL levels and promote reverse cholesterol transport in mice.[2][5] It also serves as a pharmaceutical intermediate.[3]
- Methyl 2-amino-4-chlorobenzoate is employed as an intermediate in the production of anti-inflammatory and antimicrobial agents, as well as in the preparation of dyes and agrochemicals.[9]

Logical Workflow for Compound Synthesis and Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of a novel chemical entity like **Methyl 4-(2-aminoethoxy)-2-chlorobenzoate**.



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Workflow for Synthesis and Analysis

This diagram outlines the logical progression from starting materials to a purified and characterized compound, followed by an assessment of its biological activity. Each step involves specific experimental procedures and analytical techniques to ensure the identity, purity, and efficacy of the target molecule.

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